

2-Deoxy-D-galactose: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Deoxy-D-galactose

Cat. No.: B1664072

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Deoxy-D-galactose is a synthetic monosaccharide and an analog of D-galactose, where the hydroxyl group at the C-2 position is replaced by a hydrogen atom. This structural modification confers unique physicochemical and biological properties, making it a valuable tool in various research and development fields, particularly in glycobiology and oncology. This technical guide provides an in-depth overview of the core physicochemical properties of **2-Deoxy-D-galactose**, detailed experimental methodologies, and a summary of its key biological activities.

Physicochemical Properties

The fundamental physicochemical characteristics of **2-Deoxy-D-galactose** are summarized in the tables below, providing a consolidated reference for laboratory use.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Appearance	White to off-white crystalline solid/powder	
Melting Point	107-110 °C	
Boiling Point	Data not available	
Purity	≥98%	

Table 2: Chemical and Molecular Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₅	
Molecular Weight	164.16 g/mol	
Canonical SMILES	C(C1C(C(C(O1)O)O)O)O	
InChI Key	PMMURAAUARKVCB- DUVQVXGLSA-N	
CAS Number	1949-89-9	

Table 3: Optical and Solubility Properties

Property	Value	Reference(s)
Optical Rotation	[\alpha]D ₂₀ +59.7° (c=2 in H ₂ O)	
Solubility	Soluble in water, DMSO, and Methanol	
Water: 175 mg/mL (with sonication)		
Methanol: 125 mg/mL (with sonication)		

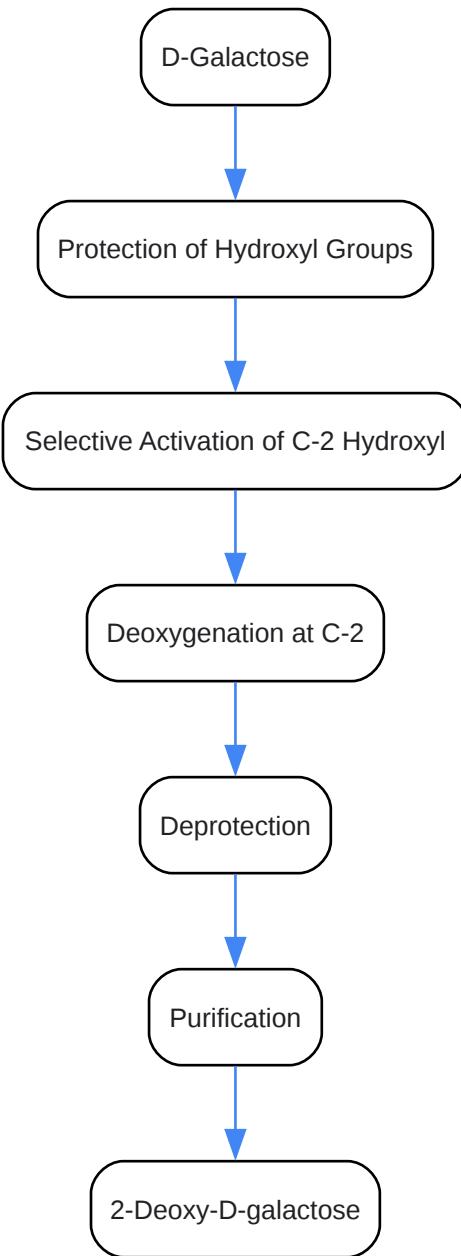
Experimental Protocols

Synthesis of 2-Deoxy-D-galactose

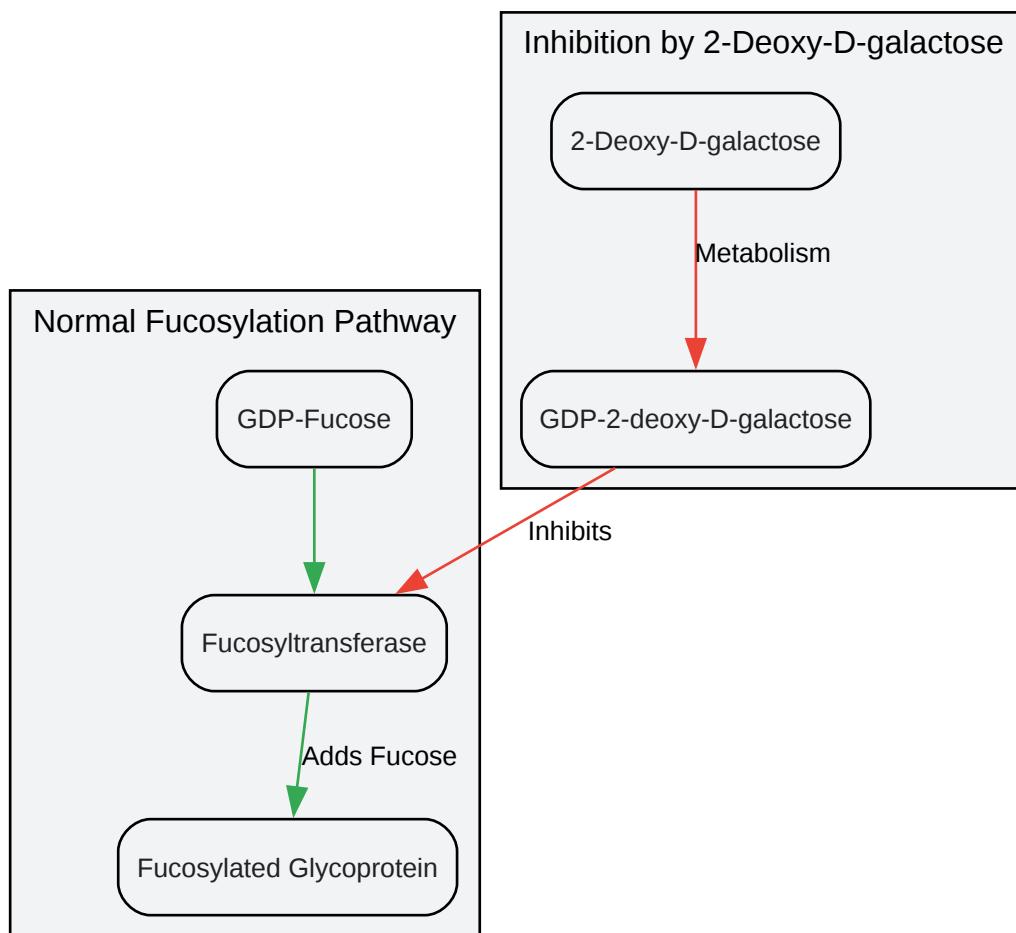
A common synthetic route to **2-Deoxy-D-galactose** involves the modification of D-galactose. While a detailed, step-by-step protocol for the parent compound is not readily available in the provided search results, a general approach can be inferred from the synthesis of its derivatives. One such method involves the selective deoxygenation at the C-2 position of a protected galactose derivative, followed by deprotection steps.

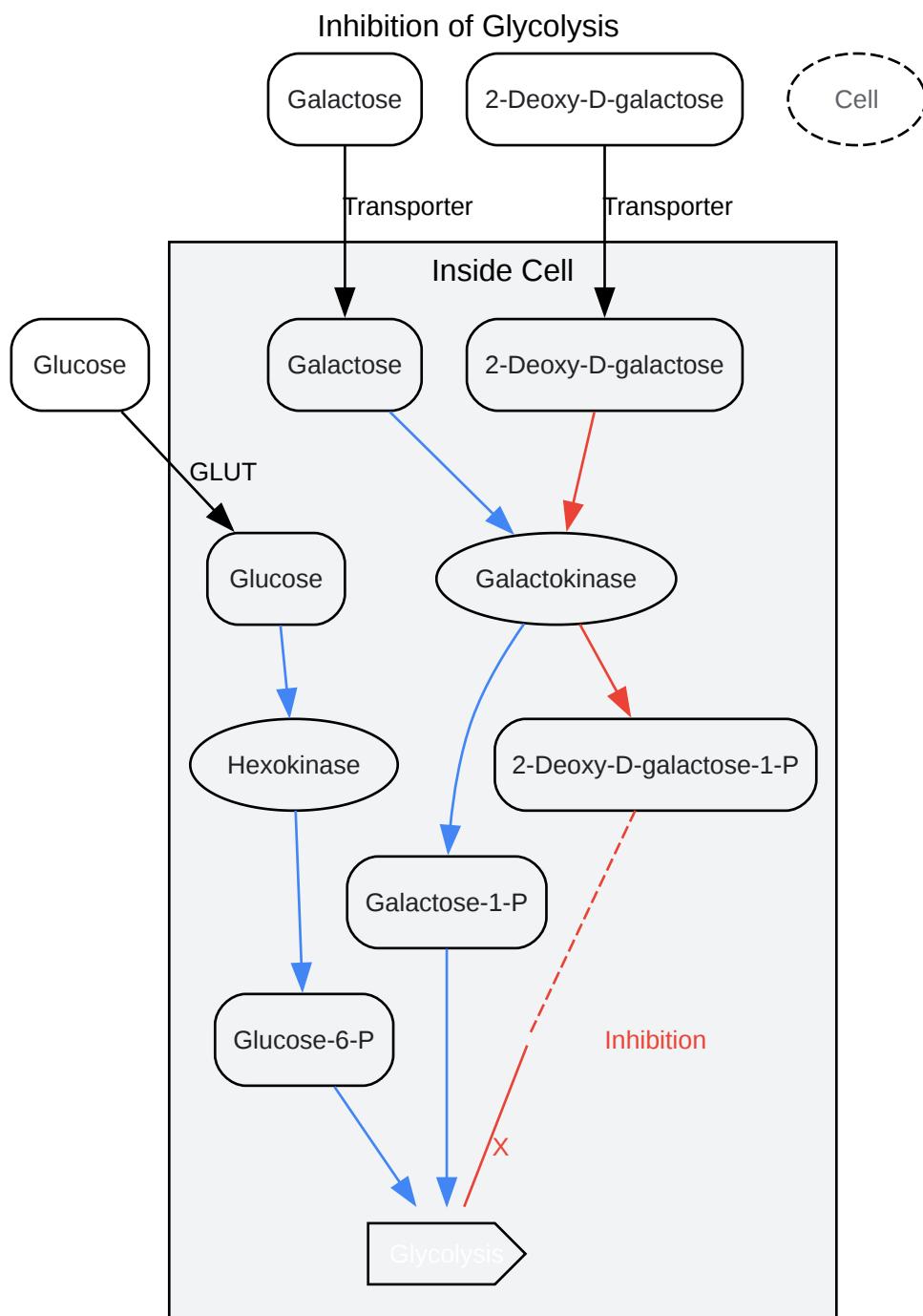
Conceptual Workflow for Synthesis:

Conceptual Synthesis Workflow



Inhibition of Fucosylation





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